

Applications of Sodium Propionate-d5 in Metabolomics: A Technical Guide

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Compound of Interest

Compound Name: Sodium propionate-d5

CAS No.: 202529-18-8

Cat. No.: B1401490

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Executive Summary

Sodium Propionate-d5 ($C_3D_5NaO_2$) is a stable isotope-labeled short-chain fatty acid (SCFA) utilized primarily as an internal standard for absolute quantification and as a metabolic tracer for resolving complex acyl-CoA fluxes. Its fully deuterated alkyl chain offers a distinct mass shift (+5 Da relative to unlabeled propionate) that separates it from naturally occurring ^{13}C isotopologues, making it indispensable for high-sensitivity LC-MS/MS profiling of the gut-microbiome-host axis and epigenetic acylation dynamics.

This guide details the mechanistic basis, experimental workflows, and data interpretation strategies for deploying **Sodium Propionate-d5** in high-impact drug development and metabolic research.

Part 1: Mechanistic Basis & Tracer Utility

Chemical Properties & Metabolic Entry

Sodium Propionate-d5 is the salt form of propionic acid where all five non-exchangeable hydrogen atoms on the carbon backbone are replaced with deuterium. Upon cellular entry (via

MCT1/MCT4 transporters), it is rapidly converted to Propionyl-CoA-d5 by Acyl-CoA Synthetase Short Chain Family Member 2 (ACSS2).

From this node, the label diverges into two distinct fates:

- Catabolic Oxidation (Mitochondrial): Enters the TCA cycle via conversion to Methylmalonyl-CoA

Succinyl-CoA (anaplerosis).

- Acyl-Signaling (Nuclear/Cytosolic): Serves as a substrate for Histone Acetyltransferases (HATs), resulting in histone propionylation (e.g., H3K14pr).

Why d5? (The Isotopic Advantage)

- Interference Elimination: In complex matrices (feces, plasma), the M+1 and M+2 signals of endogenous propionate (due to natural ^{13}C abundance) can obscure signals from ^{13}C -labeled tracers. The +5 Da shift of the d5-variant places it well outside this noise floor.
- Pathway Specificity: Unlike ^{13}C tracers which track the carbon skeleton, d5 tracers allow researchers to assess hydrogen retention and turnover. Note: Deuterium on the -carbon (C2) is labile and subject to exchange with water during transamination or isomerization steps, a critical factor in flux analysis.

Part 2: Core Applications & Workflows

Application A: Absolute Quantification via Isotope Dilution (IDMS)

The most robust application of **Sodium Propionate-d5** is as an Internal Standard (IS) for quantifying endogenous SCFAs. Because SCFAs are volatile and hydrophilic, they require derivatization for sensitive LC-MS detection.^{[1][2]}

Protocol: 3-NPH Derivatization

The 3-Nitrophenylhydrazine (3-NPH) method is the industry standard for SCFA quantification, converting unstable acids into stable, hydrophobic hydrazides.

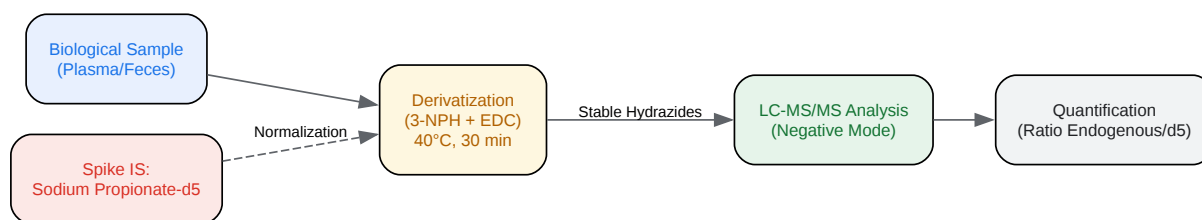
Reagents:

- IS Spike: **Sodium Propionate-d5** (10 μ M final concentration).
- Derivatizing Agent: 200 mM 3-NPH in 50% Acetonitrile.
- Catalyst: 120 mM EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide).
- Quench: 0.1% Formic Acid.[3]

Step-by-Step Workflow:

- Sample Prep: Extract plasma/fecal supernatant. Add **Sodium Propionate-d5** IS.[4]
- Reaction: Mix 50 μ L Sample + 20 μ L 3-NPH + 20 μ L EDC.
- Incubation: 40°C for 30 minutes (mild heat prevents decarboxylation).
- Quench: Add 200 μ L 0.1% Formic acid to stop the reaction.
- Analysis: Inject onto C18 column (Reverse Phase LC-MS/MS).

Data Visualization: 3-NPH Workflow



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Caption: Workflow for absolute quantification of SCFAs using **Sodium Propionate-d5** and 3-NPH derivatization.

Application B: Epigenetic Tracing (Histone Propionylation)

Emerging research links microbiome-derived propionate to chromatin remodeling. **Sodium Propionate-d5** is used to prove that intracellular propionyl-CoA pools driving histone modification are derived directly from exogenous uptake rather than amino acid catabolism.

Mechanism: Propionate-d5

Propionyl-CoA-d5

Histone H3 (Lysine 14) Propionylation-d5.

Key Experimental Constraint: Unlike TCA cycle metabolites, histone marks are stable. However, the "d5" label is preserved only if the propionate is directly ligated to the lysine. If propionate enters the TCA cycle and is scrambled, the label is lost. Detection of a +5 Da mass shift on a histone peptide is definitive proof of direct incorporation.

Protocol Summary:

- Culture: Treat HeLa or colonocytes with 1-5 mM **Sodium Propionate-d5** for 4-24 hours.
- Extraction: Acid extraction of histones (H2SO4).
- Digestion: Propionylation of unmodified lysines (chemical blocking) followed by Trypsin digestion.
- MS Analysis: Targeted PRM (Parallel Reaction Monitoring) for H3 peptides. Look for mass shift: Unlabeled (+56.02 Da) vs Labeled (+61.05 Da).

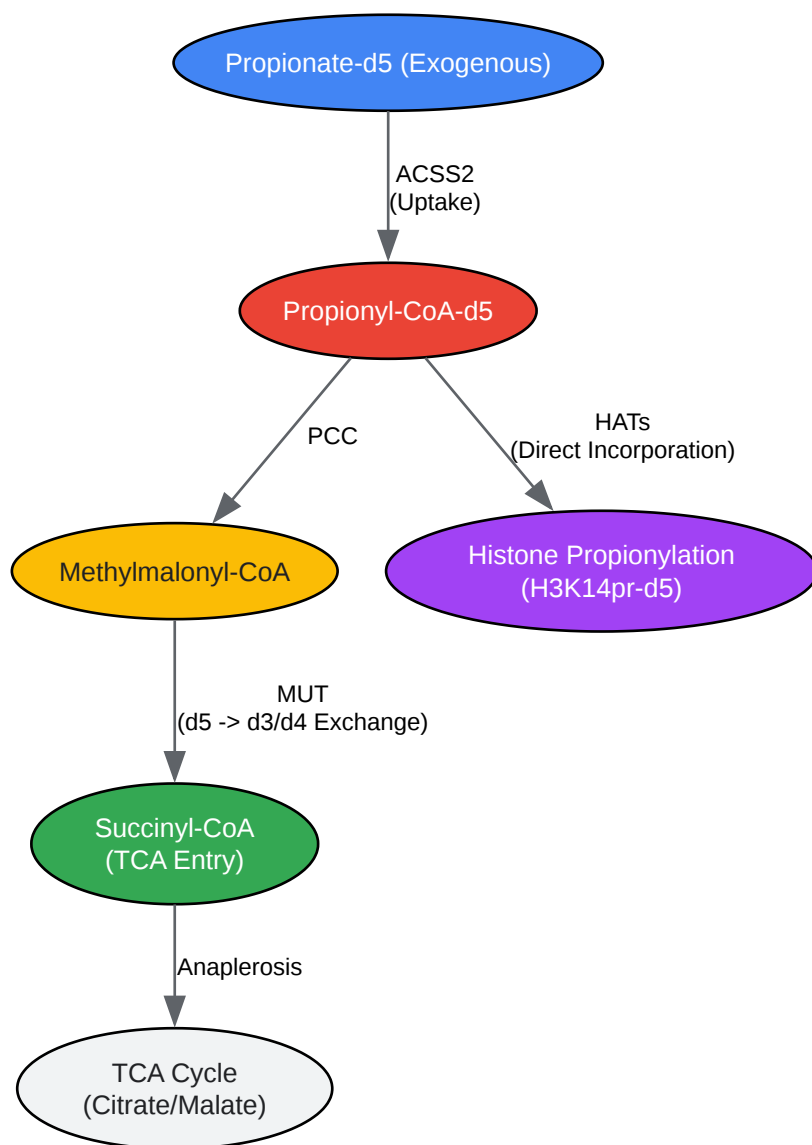
Application C: Metabolic Flux Analysis (MFA)

Tracing propionate into the TCA cycle helps quantify anaplerotic flux (replenishing intermediates).

The Deuterium Loss Caveat (Scientific Integrity): When Propionyl-CoA-d5 is converted to Succinyl-CoA, it passes through Methylmalonyl-CoA. The mutase reaction and subsequent TCA cycling involve proton exchange with water.

- Result: You will rarely see "d5" succinate. You will likely observe d3 or d4 isotopologues.
- Interpretation: A shift from d5 (input) to d3 (TCA intermediate) indicates active cycling through the methylmalonyl-CoA pathway.

Pathway Visualization:



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Caption: Divergent metabolic fates of Propionate-d5: Direct histone acylation retains the d5 label, while TCA cycle entry results in deuterium exchange.

Part 3: Data Presentation & MS Parameters

Mass Spectrometry Transitions (3-NPH Derivatives)

For quantification (Application A), use Negative Electrospray Ionization (ESI-). The 3-NPH derivative produces a characteristic fragment ion (m/z 137) or specific loss.[3]

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Retention Time (min)
Propionate-d0 (Endogenous)	209.1	137.1	18	2.5
Propionate-d5 (Internal Std)	214.1	137.1	18	2.5
Acetate-d0 (Reference)	195.1	137.1	16	1.8
Butyrate-d0 (Reference)	223.1	137.1	20	3.9

Note: Precursor masses are approximate based on [M-H]⁻ of the 3-NPH derivative (Propionic acid 74 + 3-NPH 153 - H₂O 18 - H 1 = 208/209).

Troubleshooting & Validation

- Matrix Effects: Always prepare calibration curves in the same biological matrix (or a surrogate like stripped serum) to account for ion suppression.
- Linearity: **Sodium Propionate-d5** provides excellent linearity () over a range of 0.1 µM to 100 µM.[5]
- Storage: Store d5 stock solutions at -20°C. Deuterium exchange is negligible in storage but rapid in high-pH aqueous solutions; keep derivatization buffers near neutral/mildly acidic until reaction.

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